

Technical Guide: Methyl 1-Boc-azetidine-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 1-Boc-azetidine-3-carboxylate

Cat. No.: B1461759

[Get Quote](#)

CAS Number: 610791-05-4

This technical guide provides an in-depth overview of **Methyl 1-Boc-azetidine-3-carboxylate**, a key building block in medicinal chemistry and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

Methyl 1-Boc-azetidine-3-carboxylate, also known as 1-tert-Butyl 3-methyl azetidine-1,3-dicarboxylate, is a versatile synthetic intermediate.^[1] Its structure incorporates a protected azetidine ring, making it a valuable scaffold for introducing conformational rigidity into molecules.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	610791-05-4
Molecular Formula	C ₁₀ H ₁₇ NO ₄ [2]
Molecular Weight	215.25 g/mol [1]
IUPAC Name	1-(tert-butoxycarbonyl)azetidine-3-carboxylic acid
Synonyms	1-Boc-azetidine-3-carboxylic acid methyl ester, 1-tert-Butyl 3-methyl azetidine-1,3-dicarboxylate, N-Boc-3-azetidine carboxylic acid methyl ester [2]
InChI Key	SECFRXGVLNVUPD-UHFFFAOYSA-N [2]
SMILES String	<chem>CC(C)(C)OC(=O)N1CC(C(OC)=O)C1</chem>

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Liquid [2]
Density	1.072 g/mL at 25 °C
Refractive Index	n _{20/D} 1.452
Purity	Typically ≥95% [3]

Applications in Research and Development

The unique structural features of **Methyl 1-Boc-azetidine-3-carboxylate** make it a valuable tool in several areas of chemical and pharmaceutical research.

- **Drug Discovery and Medicinal Chemistry:** The azetidine moiety can significantly influence the pharmacokinetic and pharmacodynamic properties of drug candidates.[\[4\]](#) It serves as a crucial building block for synthesizing complex molecules with potential therapeutic

applications.[3][4] This compound is particularly useful for creating novel therapeutic agents with enhanced efficacy.[4]

- **Peptide Synthesis:** It is used to incorporate the azetidine ring into peptide chains, leading to peptidomimetics with improved stability and binding properties.[3][4]
- **Synthetic Chemistry:** As a versatile building block, it is employed in the synthesis of a variety of organic molecules, including azaspiro[3.4]octanes.[5][6] The substrate can be functionalized at the 3-position.[5][6]

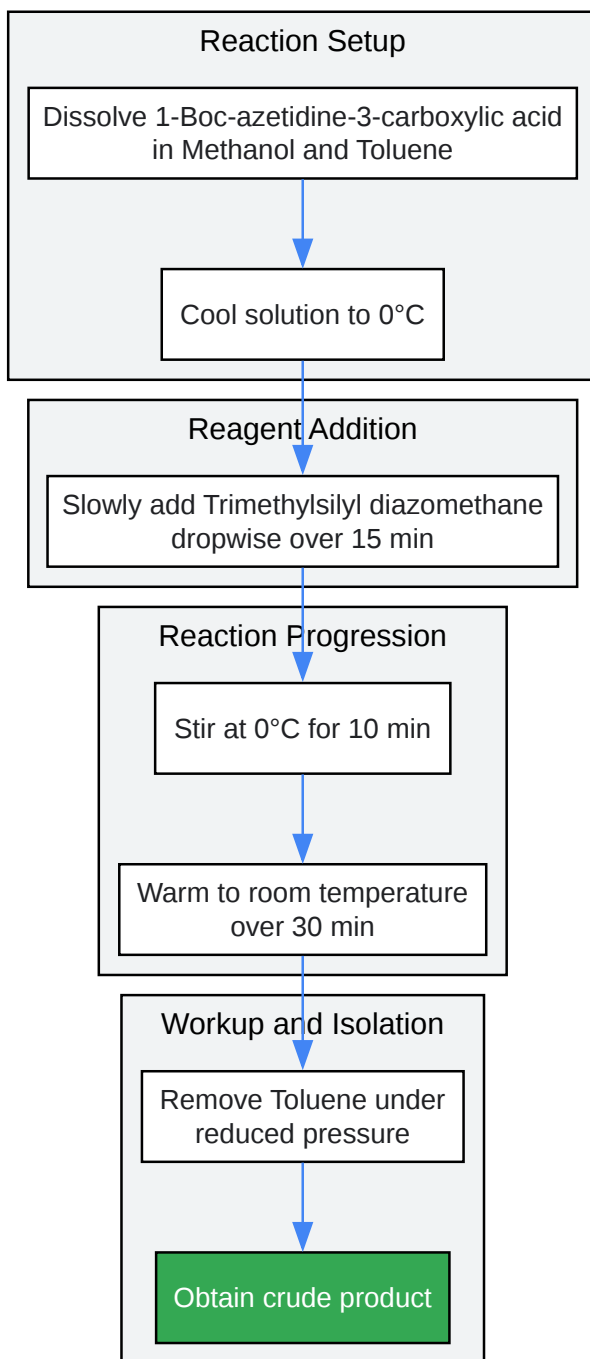
Experimental Protocols

Synthesis of Methyl 1-Boc-azetidine-3-carboxylate

A common method for the synthesis of **Methyl 1-Boc-azetidine-3-carboxylate** involves the esterification of 1-Boc-azetidine-3-carboxylic acid.[5]

Experimental Workflow:

Synthesis of Methyl 1-Boc-azetidine-3-carboxylate

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 610791-05-4 | 1-BOC-Azetidine-3-carboxylic acid methyl ester - Synblock [synblock.com]
- 2. Methyl 1-Boc-azetidine-3-carboxylate | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. adc.bocsci.com [adc.bocsci.com]
- 5. Methyl 1-Boc-azetidine-3-carboxylate | 610791-05-4 [chemicalbook.com]
- 6. Methyl 1-Boc-azetidine-3-carboxylate 95% | 610791-05-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Methyl 1-Boc-azetidine-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1461759#methyl-1-boc-azetidine-3-carboxylate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com